

A Technical Guide to 4-Vinylbenzyl Acetate: Commercial Availability, Purity, and Experimental Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Vinylbenzyl acetate

Cat. No.: B072751

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Introduction

4-Vinylbenzyl acetate, a versatile monomer, plays a crucial role in the synthesis of a variety of polymers and functional materials. Its unique structure, featuring both a polymerizable vinyl group and a reactive benzyl acetate moiety, makes it a valuable building block in polymer chemistry. This technical guide provides an in-depth overview of the commercial availability of **4-Vinylbenzyl acetate**, its purity grades, and detailed experimental protocols for its synthesis and subsequent polymerization.

Commercial Suppliers and Purity Grades

4-Vinylbenzyl acetate is commercially available from a range of chemical suppliers, primarily in a 95% purity grade, often stabilized to prevent spontaneous polymerization. The stabilizer is typically hydroquinone, present at a concentration of approximately 0.1%. While higher purity grades may be available upon request for specific research and development needs, the 95% grade is the most common for general laboratory use.

For researchers requiring well-characterized material, it is imperative to obtain a Certificate of Analysis (CoA) from the supplier. This document provides crucial information regarding the purity, identity, and levels of any impurities.

Table 1: Commercial Suppliers and Purity Specifications of **4-Vinylbenzyl Acetate**

Supplier	Reported Purity	Stabilizer	Additional Specifications
Sigma-Aldrich	95%	Not explicitly stated, but stabilization is implied.	-
Thermo Scientific Chemicals	95% ^[1]	0.1% hydroquinone ^[2]	Assay (by GC): ≥94% ^[1]
Alfa Aesar	95%	Stabilized	-
TCI America	>95% (GC)	Stabilized with hydroquinone	-
VWR	95%	Stabilized	-

Physicochemical Properties

A summary of the key physicochemical properties of **4-Vinylbenzyl acetate** is provided below.

Table 2: Physicochemical Properties of **4-Vinylbenzyl Acetate**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₂ O ₂	[3]
Molecular Weight	176.21 g/mol	[3]
CAS Number	1592-12-7	[3]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	125 °C at 12 mmHg	[2]
Density	1.051 g/cm ³ at 25 °C	
Refractive Index	1.535 - 1.538 at 20 °C	[1]
Solubility	Soluble in common organic solvents such as methanol, methylene chloride, and acetonitrile.	[4]

Experimental Protocols

This section outlines detailed methodologies for the synthesis of **4-Vinylbenzyl acetate** and its subsequent polymerization.

Synthesis of 4-Vinylbenzyl Acetate from 4-Vinylbenzyl Chloride

This protocol describes the synthesis of **4-Vinylbenzyl acetate** via the reaction of 4-vinylbenzyl chloride with potassium acetate.[5]

Materials:

- 4-Vinylbenzyl chloride (1.0 eq)
- Potassium acetate (1.25 eq)
- tert-Butylcatechol (inhibitor, ~0.15 g per mole of 4-vinylbenzyl chloride)
- Dimethyl sulfoxide (DMSO)

- Diethyl ether
- Anhydrous sodium sulfate
- Distilled water

Equipment:

- Round-bottom flask with condenser
- Heating mantle with stirrer
- Separatory funnel
- Standard laboratory glassware

Procedure:

- To a round-bottom flask equipped with a condenser, add 4-vinylbenzyl chloride, potassium acetate, and tert-butylcatechol in dimethyl sulfoxide.
- Heat the reaction mixture to 40 °C under a nitrogen atmosphere and maintain for 20 hours with stirring.
- After the reaction is complete, cool the mixture to room temperature and add diethyl ether.
- Transfer the mixture to a separatory funnel and wash the organic layer with distilled water.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Filter the solution and remove the diethyl ether under reduced pressure to yield **4-vinylbenzyl acetate**.

Free-Radical Polymerization of 4-Vinylbenzyl Acetate

This protocol details the synthesis of poly(**4-vinylbenzyl acetate**) through free-radical polymerization.

Materials:

- **4-Vinylbenzyl acetate** (monomer)
- 2,2'-Azobisisobutyronitrile (AIBN) (initiator)
- Chlorobenzene (solvent)
- Methanol (non-solvent for precipitation)
- Tetrahydrofuran (THF) (for dissolution)

Equipment:

- Schlenk flask
- Nitrogen inlet
- Heating mantle with stirrer
- Standard laboratory glassware

Procedure:

- In a Schlenk flask, dissolve **4-vinylbenzyl acetate** and AIBN in chlorobenzene.
- De-gas the solution by bubbling nitrogen through it for at least 30 minutes.
- Heat the reaction mixture to 60 °C under a nitrogen atmosphere and maintain for 12 hours with stirring.[6]
- Cool the reaction to room temperature and precipitate the polymer by adding the solution dropwise to a stirred excess of methanol.
- Collect the precipitated polymer by filtration.
- To further purify, dissolve the polymer in a minimal amount of tetrahydrofuran and re-precipitate into methanol.
- Repeat the dissolution and re-precipitation steps twice.

- Dry the final polymer product under vacuum.

Analytical Characterization

The purity and identity of **4-Vinylbenzyl acetate** can be confirmed using various analytical techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful technique for assessing the purity of volatile compounds like **4-Vinylbenzyl acetate** and identifying any impurities. A typical method would involve a capillary column (e.g., HP-5ms) and electron ionization (EI) mass spectrometry.^{[7][8]} The retention time and mass spectrum of the sample can be compared to a known standard.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are essential for confirming the chemical structure of **4-Vinylbenzyl acetate**. Quantitative NMR (qNMR) can be employed for accurate purity determination using a certified internal standard.^{[9][10]}
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR spectroscopy can be used to identify the characteristic functional groups present in **4-Vinylbenzyl acetate**, such as the vinyl C=C stretch and the ester C=O stretch.

Experimental Workflow and Visualization

The synthesis and subsequent polymerization of **4-Vinylbenzyl acetate** represent a common experimental workflow in polymer chemistry. The following diagram, generated using the DOT language, illustrates this process.



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Caption: Synthesis and polymerization workflow for **4-Vinylbenzyl acetate**.

Signaling Pathways

Based on available scientific literature, **4-Vinylbenzyl acetate** is primarily utilized as a monomer in materials science and polymer chemistry. There is no current evidence to suggest its involvement in biological signaling pathways. Its applications are predominantly in the creation of polymers with tailored properties for various industrial and research purposes.

Conclusion

4-Vinylbenzyl acetate is a readily available monomer that serves as a valuable precursor for the synthesis of a wide range of functional polymers. This guide has provided an overview of its commercial sources, purity grades, and detailed experimental protocols for its synthesis and polymerization. The analytical methods and workflow diagram presented herein offer a comprehensive resource for researchers and professionals working with this versatile compound. As with any chemical, adherence to proper safety protocols and the use of appropriate analytical techniques are essential for successful and reproducible research outcomes.

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- To cite this document: BenchChem. [A Technical Guide to 4-Vinylbenzyl Acetate: Commercial Availability, Purity, and Experimental Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b072751#commercial-suppliers-and-purity-grades-of-4-vinylbenzyl-acetate>]

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